

Application Notes and Protocols: Bradykinin B2 Receptor Binding Assay Using Anatibant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anatibant

Cat. No.: B1667384

[Get Quote](#)

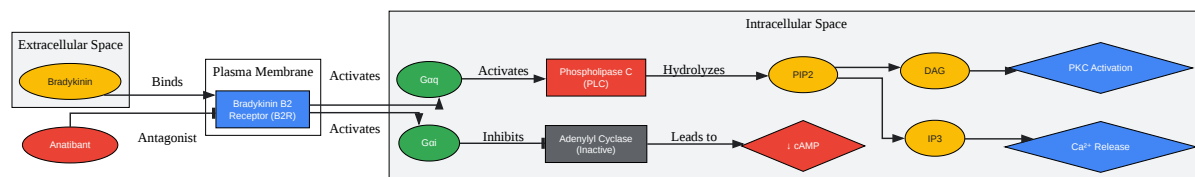
For Researchers, Scientists, and Drug Development Professionals

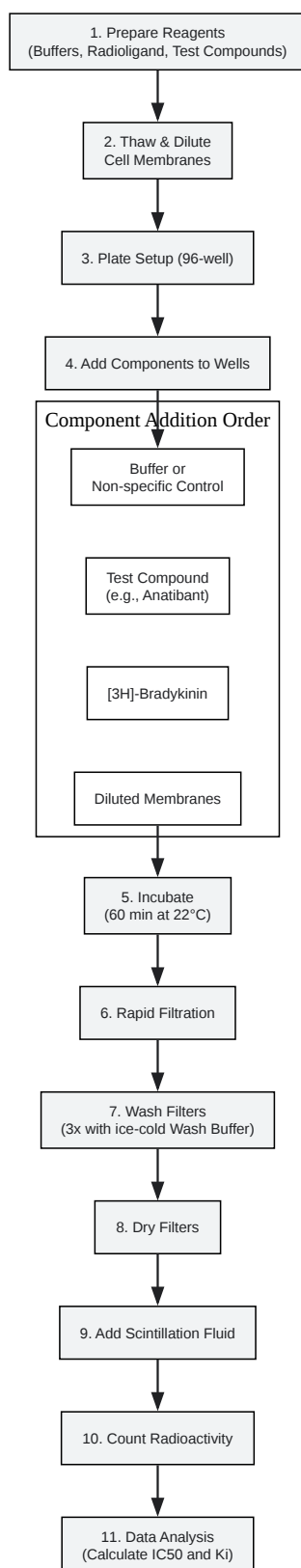
Introduction

Bradykinin receptors, belonging to the G-protein coupled receptor (GPCR) superfamily, are integral to various physiological and pathological processes, including inflammation, pain, and vasodilation.[1] The bradykinin B2 receptor is constitutively expressed in a multitude of tissues and mediates the majority of the acute physiological responses to bradykinin.[2] This makes the B2 receptor a prime therapeutic target for a range of disorders. **Anatibant** (also known as LF16-0687Ms) is a potent and selective, non-peptide antagonist of the Bradykinin B2 receptor. [3][4] These application notes provide a detailed protocol for a competitive radioligand binding assay to determine the binding affinity of test compounds, such as **Anatibant**, to the human Bradykinin B2 receptor.

Bradykinin B2 Receptor Signaling Pathway

Upon activation by its endogenous ligand bradykinin, the B2 receptor couples to Gαq and Gαi proteins.[4] Activation of Gαq stimulates phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). This cascade results in an increase in intracellular calcium levels and the activation of Protein Kinase C (PKC). Concurrently, coupling to Gαi leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Bradykinin B2 Receptor Binding Assay Using Anatibant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667384#bradykinin-b2-receptor-binding-assay-protocol-using-anatibant]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com